

Chemical characterization of cholesteryl caprylate

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Compound of Interest

Compound Name: *Cholesteryl caprylate*

Cat. No.: *B047583*

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An In-depth Technical Guide for the Chemical Characterization of **Cholesteryl Caprylate**

Introduction: Defining Cholesteryl Caprylate

Cholesteryl caprylate (CAS No. 1182-42-9), the ester formed from cholesterol and caprylic acid (octanoic acid), is a significant lipid molecule with applications ranging from biochemical research to pharmaceutical formulations.^{[1][2][3]} Its amphipathic nature, conferred by the rigid steroid nucleus and the flexible eight-carbon acyl chain, makes it a key component in studying lipid metabolism, atherosclerosis, and the development of lipophilic drug delivery systems.^{[3][4]}

A comprehensive chemical characterization is paramount to ensure its identity, purity, and suitability for any downstream application. This guide provides a multi-technique, field-proven approach to the definitive analysis of **cholesteryl caprylate**, grounded in the principles of structural elucidation, physicochemical property determination, and purity assessment. We will explore not just the "how" but the "why" behind each analytical choice, ensuring a robust and self-validating characterization workflow.

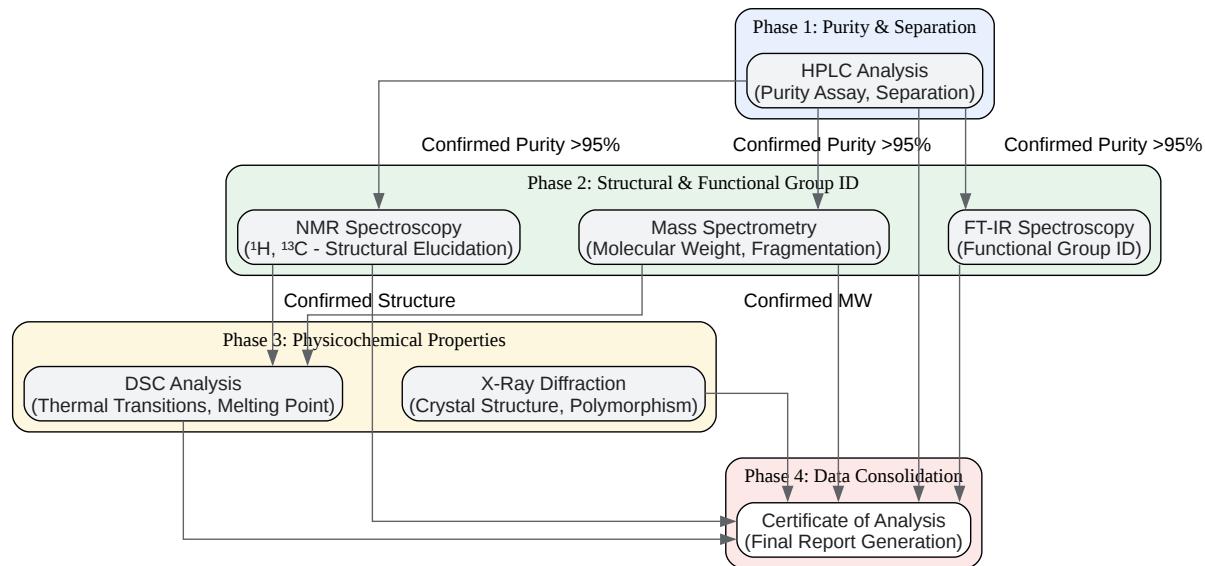
Core Physicochemical Properties

A foundational step in characterization is the confirmation of basic physical constants. These values serve as a rapid, initial verification against established specifications.

Property	Value	Source(s)
CAS Number	1182-42-9	[1] [5] [6] [7]
Molecular Formula	C35H60O2	[1] [5] [6]
Molecular Weight	512.85 g/mol	[1] [5] [6]
Appearance	White powder	[5]
Melting Point	106-110 °C	[1] [2] [5] [6]
Density	~0.97 g/cm ³	[1] [5]
Solubility	Poorly soluble in water; Soluble in organic solvents (e.g., Chloroform)	[3] [8]

The Analytical Workflow: An Integrated Approach

No single technique can fully characterize a molecule. True scientific integrity is achieved by integrating data from orthogonal methods. The following workflow illustrates the logical progression from initial purity checks to in-depth structural and thermal analysis.



Molecule: Cholesteryl Caprylate

C35H60O2

MW: 512.85

Technique	HPLC
	NMR
	Mass Spec
	FT-IR
	DSC

Information Yielded	Purity / Rt
	Connectivity / Structure
	Molecular Weight / Fragments
	Functional Groups
	Thermal Behavior / Tm

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Sources

- 1. Cholesteryl caprylate | CAS#:1182-42-9 | Chemsoc [chemsoc.com]
- 2. Cholesteryl caprylate | 1182-42-9 [chemicalbook.com]
- 3. CAS 1182-42-9: Cholesteryl caprylate | CymitQuimica [cymitquimica.com]
- 4. lipotype.com [lipotype.com]
- 5. echemi.com [echemi.com]
- 6. CAS Common Chemistry [commonchemistry.cas.org]
- 7. scbt.com [scbt.com]
- 8. Cholesteryl caprylate | 1182-42-9 [amp.chemicalbook.com]

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